

# WIKI4: A Technical Guide to the Novel Tankyrase Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: WIKI4

Cat. No.: B1684122

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of **WIKI4**, a potent small-molecule inhibitor of the Wnt/ $\beta$ -catenin signaling pathway. **WIKI4** functions by selectively inhibiting the enzymatic activity of Tankyrase (TNKS), a key regulator of AXIN degradation. Its discovery and mechanism of action present a significant development for research in oncology and developmental biology.

## Core Chemical and Biological Properties

**WIKI4**, with the chemical name 2-[3-[[4-(4-methoxyphenyl)-5-(4-pyridinyl)-4H-1,2,4-triazol-3-yl]thio]propyl]-1H-benz[de]isoquinoline-1,3(2H)-dione, was identified through high-throughput screening as a specific inhibitor of the Wnt/ $\beta$ -catenin pathway.<sup>[1]</sup> It is structurally distinct from previously identified Tankyrase inhibitors like XAV-939.<sup>[1][2]</sup> The primary mechanism of **WIKI4** involves the inhibition of Tankyrase-mediated ADP-ribosylation of AXIN, a crucial component of the  $\beta$ -catenin destruction complex.<sup>[1][3]</sup> This inhibition prevents the ubiquitylation and subsequent proteasomal degradation of AXIN, leading to the stabilization of the destruction complex and enhanced degradation of  $\beta$ -catenin.<sup>[1]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative metrics reported for **WIKI4**'s activity and potency.

Target Enzyme	IC50 (nM)	Source
Tankyrase 1 (TNKS1)	26	<a href="#">[3]</a>
Tankyrase 2 (TNKS2)	15	<a href="#">[3]</a>

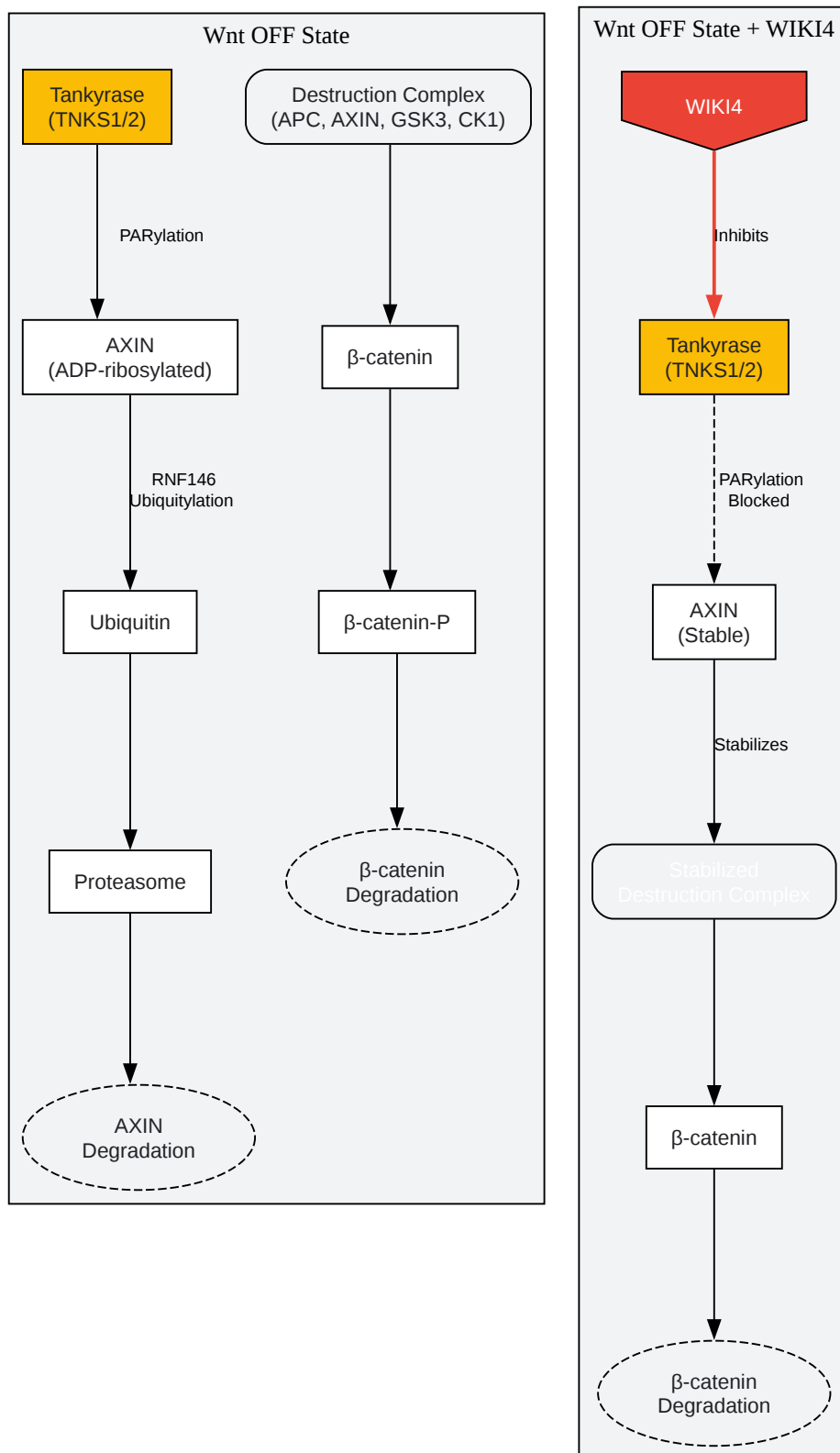
Table 1: In Vitro Enzyme Inhibition. IC50 values represent the concentration of **WIKI4** required to inhibit 50% of the enzymatic activity of purified Tankyrase 1 and 2.

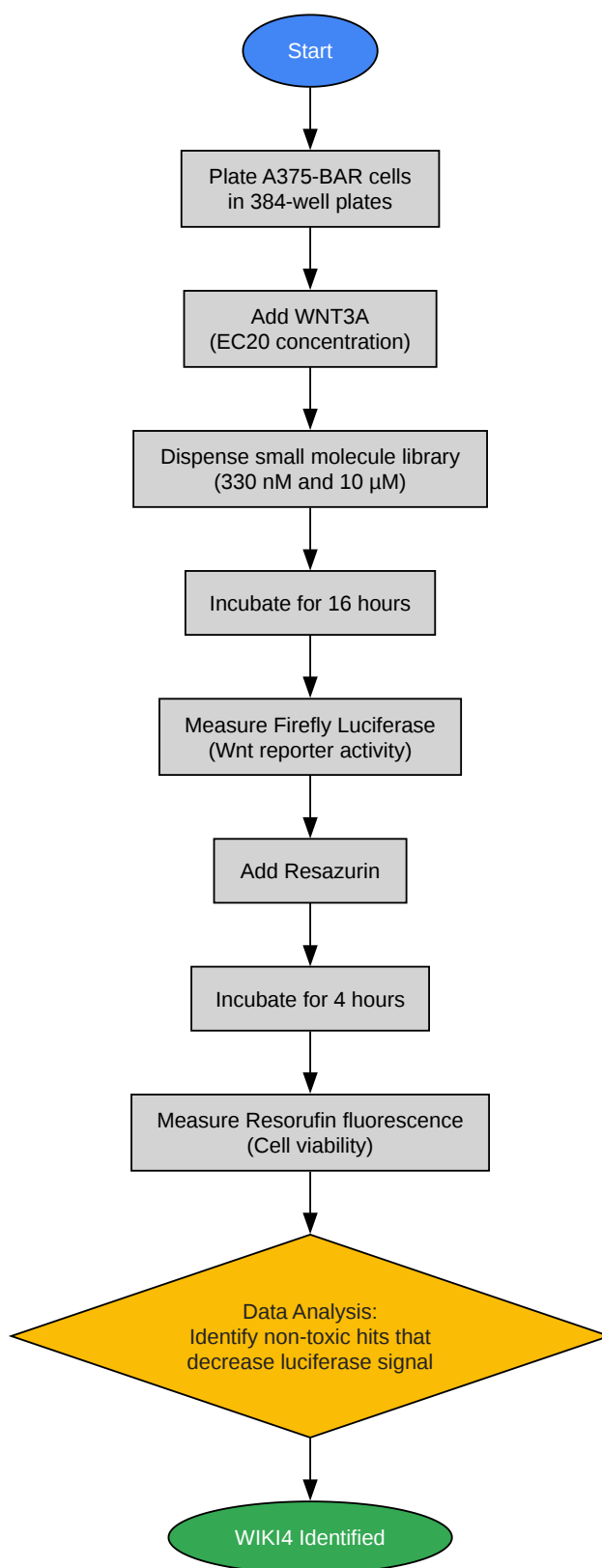
Cell Line / Condition	EC50 / IC50 (nM)	Assay Type	Source
DLD1 colorectal carcinoma cells	~75	$\beta$ -catenin reporter activity	<a href="#">[1]</a>
Wnt3a-stimulated A375 melanoma cells	~75	$\beta$ -catenin reporter activity	<a href="#">[1]</a>
SCLC cells	20	Cytotoxicity	

Table 2: Cell-Based Assay Potency. EC50/IC50 values represent the concentration of **WIKI4** required to achieve 50% of the maximal response in cell-based assays.

## Signaling Pathway and Mechanism of Action

**WIKI4** intervenes in the Wnt/ $\beta$ -catenin signaling pathway at the level of the  $\beta$ -catenin destruction complex. The diagram below illustrates this mechanism.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. WIKI4, a Novel Inhibitor of Tankyrase and Wnt/ $\beta$ -Catenin Signaling | PLOS One [journals.plos.org]
- 2. WIKI4, a novel inhibitor of tankyrase and Wnt/ $\beta$ -catenin signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Structural Basis and Selectivity of Tankyrase Inhibition by a Wnt Signaling Inhibitor WIKI4 | PLOS One [journals.plos.org]
- To cite this document: BenchChem. [WIKI4: A Technical Guide to the Novel Tankyrase Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684122#understanding-the-chemical-structure-of-wiki4]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)